

REDV TFA peptide solubility and storage conditions

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Compound of Interest

Compound Name: REDV TFA

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Technical Support Center: REDV TFA Peptide

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and storage of REDV (Arg-Glu-Asp-Val) TFA peptide.

Frequently Asked Questions (FAQs)

Q1: What is REDV peptide and what is its function?

A1: REDV is a tetrapeptide with the amino acid sequence Arginine-Glutamic Acid-Aspartic Acid-Valine.[1] It is the minimal active sequence from a region of fibronectin, a major component of the extracellular matrix.[1][2] REDV specifically binds to the $\alpha 4 \beta 1$ integrin receptor, which is predominantly expressed on the surface of endothelial cells.[3] This specific binding allows REDV to mediate and promote the adhesion and spreading of endothelial cells, making it a valuable tool in research related to angiogenesis, vascular healing, and the development of biocompatible materials for medical devices like stents.[2][3][4][5]

Q2: What does "TFA" signify in the peptide name?

A2: TFA stands for trifluoroacetic acid. It is a common counter-ion found in commercially available synthetic peptides.[1][6] During peptide synthesis and purification via High-Performance Liquid Chromatography (HPLC), TFA is often used in the mobile phase.[7][8] As a result, the final lyophilized peptide product is typically a TFA salt. While TFA generally

enhances the solubility of peptides in aqueous solutions, it's important to be aware of its presence as it can influence the peptide's net weight and may interfere with highly sensitive biological assays.[1][9][10]

Q3: How does the TFA salt affect the net weight of the peptide?

A3: The TFA salt contributes to the total mass of the lyophilized product. Typically, the peptide content constitutes over 80% of the total weight, with the remaining portion being TFA and bound water.[1] For precise concentration calculations, it is recommended to perform an amino acid analysis to determine the exact peptide content.

Q4: Can residual TFA from the peptide interfere with my experiments?

A4: For most standard in vitro assays, the residual TFA levels are unlikely to cause interference.[1] However, in highly sensitive cellular or enzymatic assays, TFA has been reported to inhibit or, in some cases, stimulate cell proliferation.[9] It can also lower the pH of the reconstituted peptide solution.[9][10] If your experiment is sensitive to low pH or potential off-target effects of TFA, you may consider exchanging the TFA counter-ion for acetate or HCl.[7][9][11]

Solubility Guide

Q5: What is the best solvent to dissolve **REDV TFA** peptide?

A5: The REDV peptide sequence (Arg-Glu-Asp-Val) is hydrophilic due to the presence of charged amino acid residues (Arginine, Glutamic Acid, Aspartic Acid). Therefore, it should be readily soluble in aqueous solutions.

Recommended Solubilization Protocol:

- Start with sterile, distilled water. This is the preferred solvent.
- If solubility is limited in pure water, try a common buffer such as Phosphate-Buffered Saline (PBS) at pH 7.2-7.4.
- For peptides that are difficult to dissolve, adding a small amount of an acidic solution like 10% acetic acid can help.[12][13]

- As a last resort for non-biological applications, a small amount of an organic solvent like DMSO can be used, followed by dilution in your aqueous buffer. However, this is generally not necessary for a hydrophilic peptide like REDV.

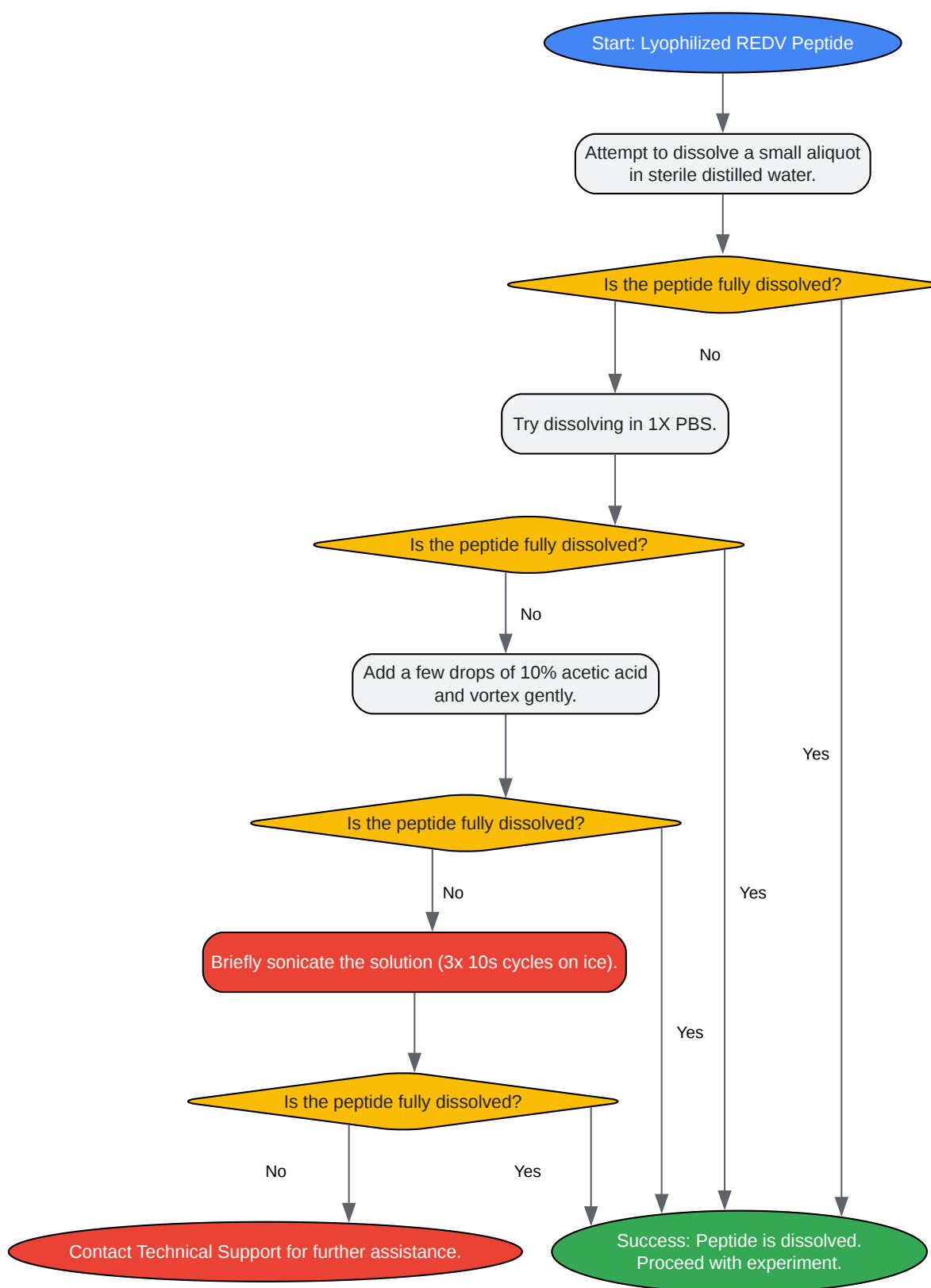
Table 1: Recommended Solvents for **REDV TFA** Peptide

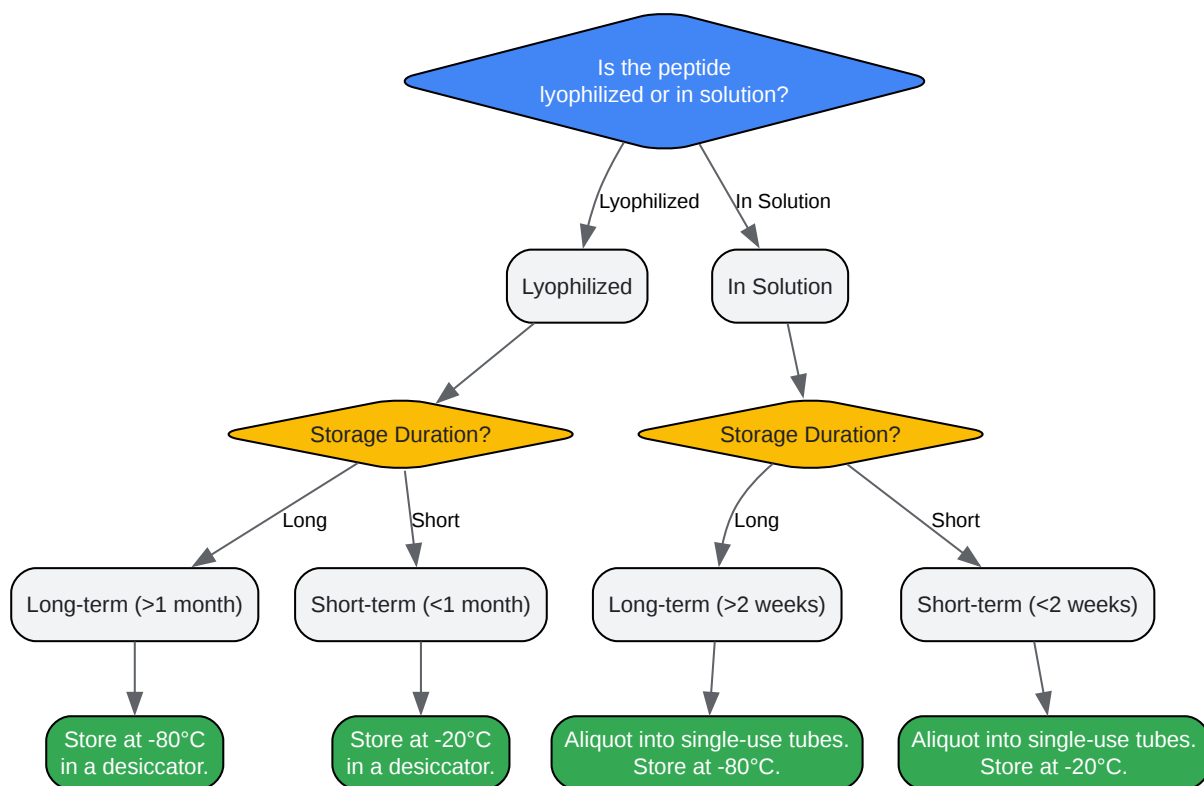
Solvent	Recommendation Level	Notes
Sterile Distilled Water	Highly Recommended	Ideal for most applications. Start with this solvent.
Phosphate-Buffered Saline (PBS)	Recommended	Good choice for biological assays to maintain physiological pH.
10% Acetic Acid	Use if needed	Can aid in dissolving stubborn peptides. Dilute to the final concentration with water or buffer.
DMSO, DMF, Acetonitrile	Not Generally Recommended	REDV is hydrophilic; organic solvents are usually unnecessary and should be avoided for cell-based assays. [14]

Q6: I am having trouble dissolving my REDV peptide. What should I do?

A6: If you encounter solubility issues, please follow the troubleshooting workflow below. It is always recommended to test the solubility on a small aliquot of the peptide before dissolving the entire stock.[\[10\]](#)

Troubleshooting Workflow for Peptide Solubility





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